

Physicochemical properties of 1,3-Dichloro-2-methylpropane

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Compound of Interest

Compound Name: 1,3-Dichloro-2-methylpropane

Cat. No.: B1596176

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An In-depth Technical Guide to the Physicochemical Properties of 1,3-Dichloro-2-methylpropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1,3-dichloro-2-methylpropane**. The information is presented in a structured format to facilitate easy access and comparison of data, supplemented with detailed experimental methodologies and a logical relationship diagram.

Core Physicochemical Data

The quantitative physicochemical properties of **1,3-dichloro-2-methylpropane** are summarized in the table below. These values are essential for understanding the behavior of the compound in various experimental and industrial settings.

Property	Value	References
Molecular Formula	C ₄ H ₈ Cl ₂	[1][2][3][4][5]
Molecular Weight	127.01 g/mol	[1][2][6]
Density	1.079 - 1.100 g/cm ³	[1][2]
Boiling Point	122.28 - 136.4 °C at 760 mmHg	[1][2][6][7]
Melting Point	-70.34 °C (estimate)	[1][6][8]
Flash Point	28 °C	[2][6][8]
Vapor Pressure	9.15 mmHg at 25 °C	[2][8]
Refractive Index	1.427 - 1.4400	[1][2][6]
CAS Number	616-19-3	[2][3][4][5]

Detailed Experimental Protocols

While specific experimental protocols for the determination of every property of **1,3-dichloro-2-methylpropane** are not readily available in the public domain, this section outlines the standard methodologies that are typically employed for such characterizations.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is distillation.

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The liquid is heated, and the temperature is recorded when the vapor condenses on the thermometer and the liquid collects in the receiving flask at a steady rate. This steady temperature is the boiling point.

Determination of Melting Point

The melting point is the temperature at which a solid turns into a liquid. For substances that are liquid at room temperature, this is often referred to as the freezing point.

- Apparatus: A capillary tube, a melting point apparatus (such as a Thiele tube or a digital melting point device), and a thermometer.
- Procedure:
 - A small amount of the solidified sample is introduced into a capillary tube.
 - The capillary tube is placed in the melting point apparatus.
 - The sample is heated slowly, and the temperature range over which the substance melts is recorded.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume), a balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the liquid, and any excess is removed to ensure the volume is precise.
 - The filled pycnometer is weighed again.

- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Apparatus: A closed-cup flash point tester (e.g., Pensky-Martens or Cleveland open-cup).
- Procedure:
 - The liquid is placed in the test cup and heated at a slow, constant rate.
 - A small flame is periodically passed over the surface of the liquid.
 - The flash point is the temperature at which the vapor ignites with a brief flash.

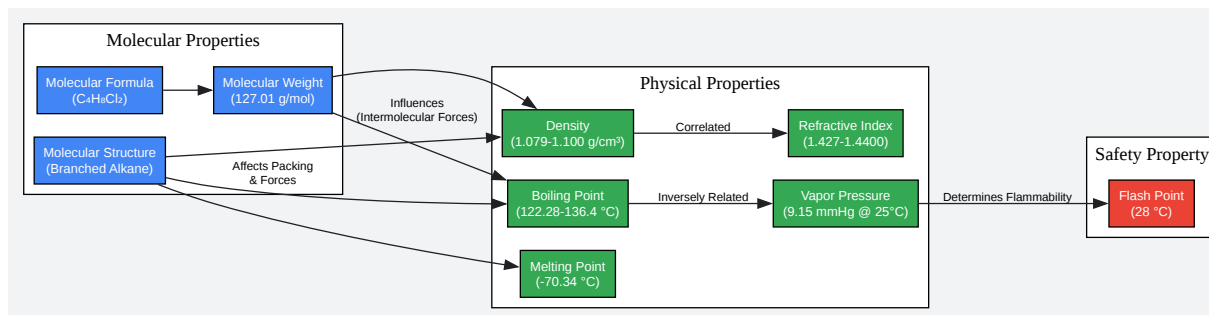
Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:
 - A few drops of the liquid are placed on the prism of the refractometer.
 - Light is passed through the sample, and the instrument is adjusted until the dividing line between the light and dark fields is centered in the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale.

Logical Relationships of Physicochemical Properties

The following diagram illustrates the logical connections between the fundamental molecular properties of **1,3-dichloro-2-methylpropane** and its macroscopic physicochemical characteristics.



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Caption: Logical flow of physicochemical properties.

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